

2-Keto palmitic acid in mitochondrial fatty acid synthesis

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Compound Focus: 2-Keto palmitic acid

CAS No.: 2570-24-3

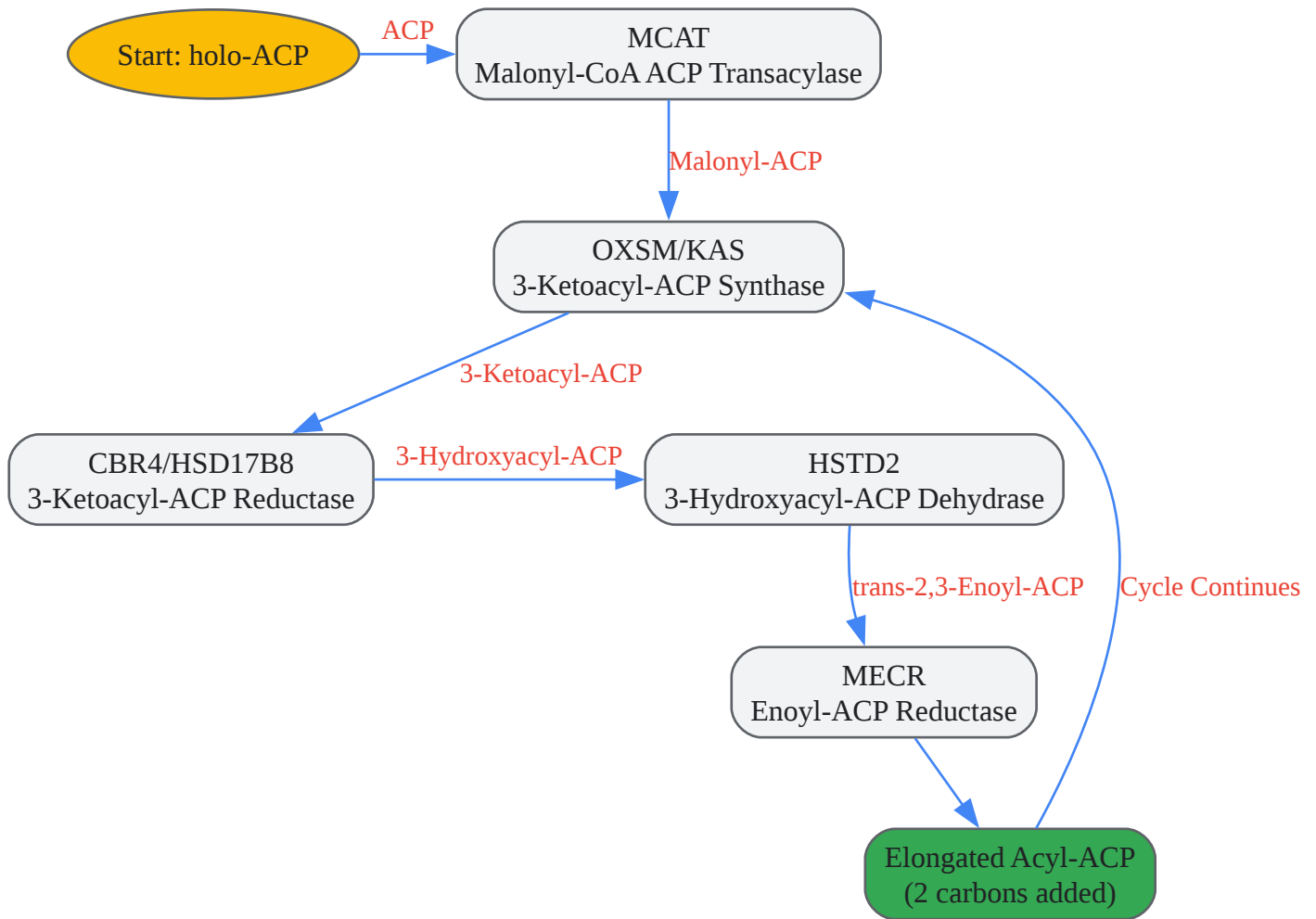
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Mitochondrial Fatty Acid Synthesis (mtFAS) Pathway

The mtFAS pathway is an evolutionarily conserved system within the mitochondrial matrix. Unlike the cytosolic fatty acid synthase (FASN I), which is a single large protein, mtFAS is a type II system where each reaction is catalyzed by a discrete enzyme [1]. The pathway builds fatty acids on a scaffold called the mitochondrial Acyl Carrier Protein (ACP).

The following diagram illustrates the cyclic enzymatic steps of the mtFAS pathway.



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mtFAS involves sequential enzymatic steps to elongate fatty acids [1] [2].

Experimental Analysis of mtFAS

Studying the mtFAS pathway and its lipid products requires specific methodologies, ranging from genetic manipulation to advanced analytical techniques.

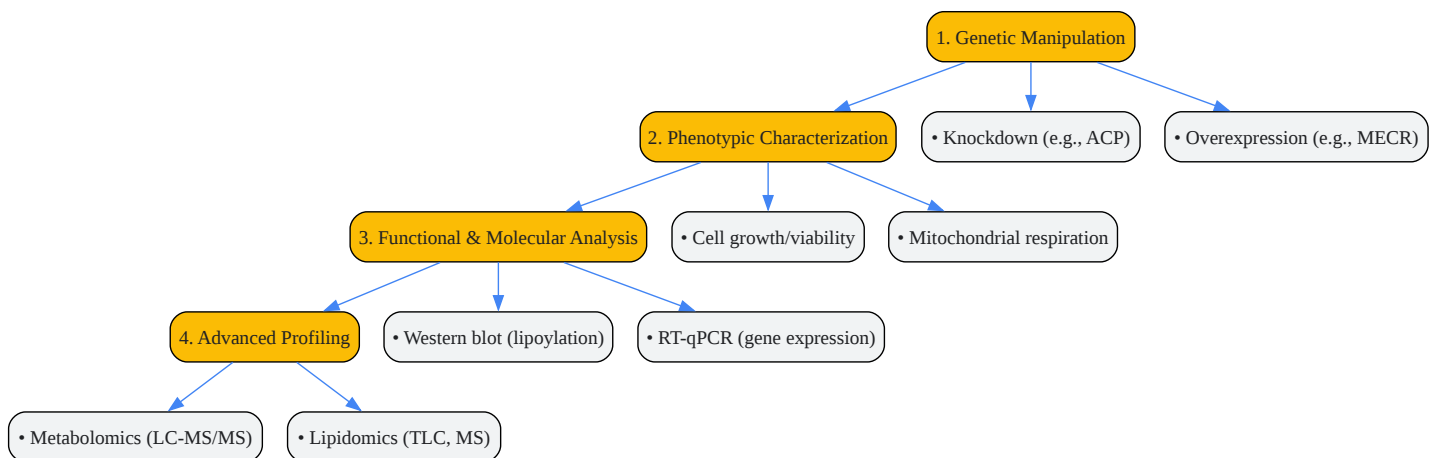
Key Experimental Approaches

The table below outlines common protocols used to investigate the mtFAS pathway.

Method	Key Procedure	Application in mtFAS Research
Genetic Manipulation	siRNA or shRNA-mediated knockdown; plasmid overexpression [2].	Functional studies (e.g., ACP/MECR knockdown impairs respiration & lipoylation) [1] [2].
Protein Lipoylation Assessment	Western blotting with anti-lipoic acid antibodies [1].	Readout of functional mtFAS (lipoic acid attachment to PDH, OGDH) [1].
Metabolomic & Lipidomic Profiling	LC-MS/MS to measure polar metabolites & complex lipids [2].	Discovery of altered bioactive lipids (lysophospholipids, sphingolipids) upon mtFAS perturbation [2].

Experimental Workflow

A typical integrated workflow to characterize mtFAS function is as follows.



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Integrated workflow for mtFAS investigation combines genetic, phenotypic, and molecular analyses [1] [2].

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References

1. (mtFAS) is an emergent central... Mitochondrial fatty acid synthesis [pmc.ncbi.nlm.nih.gov]

2. Altering the Mitochondrial (mtFASII) Fatty ... Acid Synthesis Pathway [journals.plos.org]

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